

Personal protective equipment for handling 2-Hydroxyethyl benzoate

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Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

Cat. No.: B041798

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Essential Safety and Handling Guide for 2-Hydroxyethyl Benzoate

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling of **2-Hydroxyethyl benzoate** (CAS No. 94-33-7). The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting, minimizing risks and promoting a secure work environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxyethyl benzoate is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

Consistent and proper use of Personal Protective Equipment (PPE) is the primary defense against potential exposure. The following PPE is mandatory when handling **2-Hydroxyethyl benzoate**.

Protection Level	Equipment	Specifications & Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. Provides crucial protection against splashes and airborne particles. A face shield should be worn in situations with a higher risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended for handling aromatic esters. Always inspect gloves for integrity before each use and practice proper glove removal techniques to avoid skin contact. While specific breakthrough times for 2-Hydroxyethyl benzoate are not readily available, nitrile is generally not recommended for prolonged contact with esters[2][3]. Double gloving can provide additional protection.
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn and kept fully buttoned to protect against skin contact. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron or coveralls should be considered.

Respiratory Protection	Not generally required under normal laboratory use with adequate ventilation	If there is a risk of generating aerosols or if working in a poorly ventilated area, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge should be used.
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Operational Plan: A Step-by-Step Handling Protocol

A systematic approach to handling **2-Hydroxyethyl benzoate** is crucial for maintaining a safe laboratory environment.

Engineering Controls:

- Always handle this compound in a well-ventilated area.
- The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.

Pre-Handling Procedure:

- Risk Assessment: Before beginning any new procedure, conduct a thorough risk assessment.
- Information Review: Review the Safety Data Sheet (SDS) for **2-Hydroxyethyl benzoate**.
- PPE Check: Ensure all required PPE is available, in good condition, and fits correctly.
- Area Preparation: Designate a specific area for handling the chemical and ensure it is clean and uncluttered.

Handling Procedure:

- Don PPE: Put on all required personal protective equipment as outlined in the table above.

- **Dispensing:** Carefully dispense the required amount of **2-Hydroxyethyl benzoate**, avoiding splashes and the generation of aerosols.
- **Container Management:** Keep containers of **2-Hydroxyethyl benzoate** tightly closed when not in use.
- **Avoiding Contamination:** Do not eat, drink, or smoke in the designated work area. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan: A Step-by-Step Guide

Proper disposal of **2-Hydroxyethyl benzoate** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- **Designated Waste Container:** All waste materials, including unused **2-Hydroxyethyl benzoate**, contaminated gloves, pipette tips, and absorbent materials, must be collected in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Hydroxyethyl benzoate**".

Disposal Procedure:

- **Segregation:** Do not mix this waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- **Storage:** Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- **Documentation:** Maintain a record of the waste generated, including the amount and date of disposal.

Emergency Procedures

Spill Response:

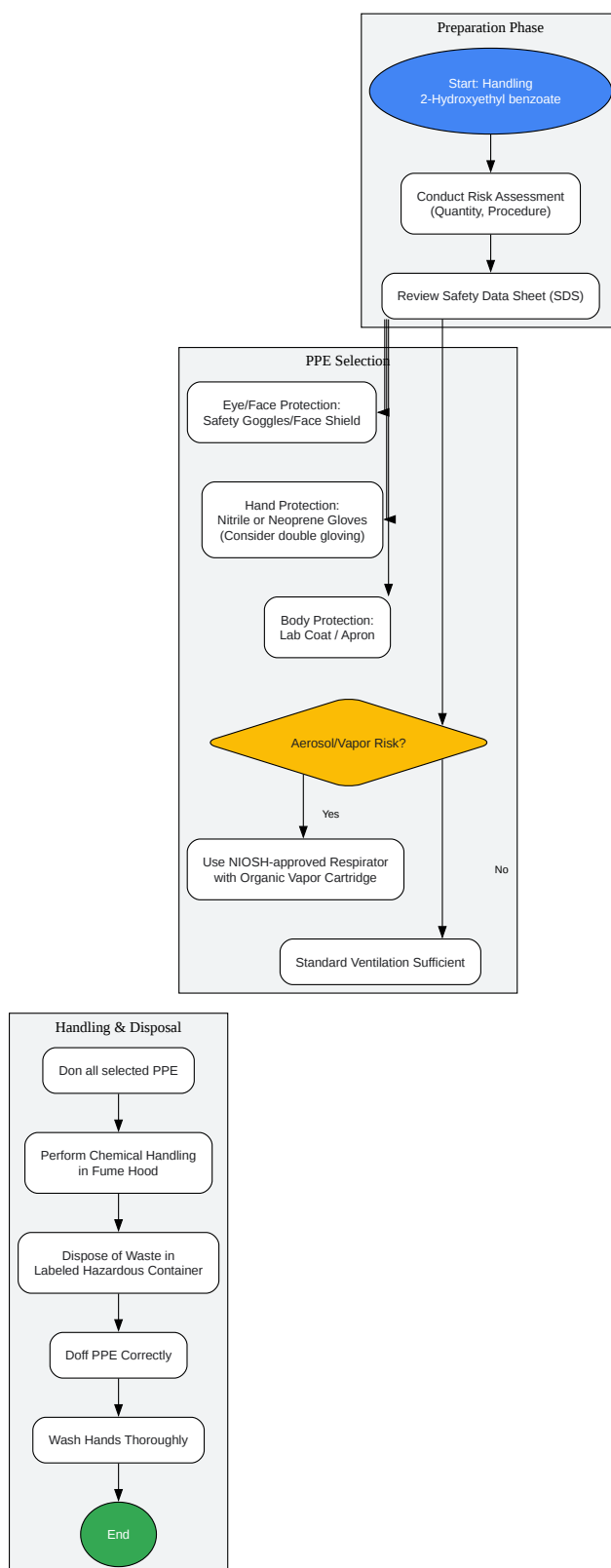
- **Minor Spill:** For a small spill, alert others in the immediate area. Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand. Collect the absorbed material into a sealed container for hazardous waste disposal. Clean the spill area with soap and water.
- **Major Spill:** For a large spill, evacuate the area immediately and alert your supervisor and institutional safety officer. Prevent entry to the area and wait for trained emergency response personnel.

First Aid Measures:

- **If Swallowed:** Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting^[1].
- **If on Skin:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse^[1].
- **If Inhaled:** Remove the person to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell^[1].
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do – continue rinsing. If eye irritation persists, get medical advice/attention^[1].

Visual Workflow for PPE Selection and Use

The following diagram outlines the decision-making process for selecting and using appropriate Personal Protective Equipment when handling **2-Hydroxyethyl benzoate**.



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Caption: PPE selection and handling workflow for **2-Hydroxyethyl benzoate**.

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